1-(2-Methoxyethyl)-3-nitro-1H-pyrazole SMILES and InChI key data

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Compound of Interest	
Compound Name:	*1-(2-Methoxyethyl)-3-nitro-1H-pyrazole*
CAS No.:	*1003013-20-4*
Cat. No.:	*B2924846*

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Technical Profile: 1-(2-Methoxyethyl)-3-nitro-1H-pyrazole

Chemical Identity & Structural Data[1][2][3][4][5][6][7]

The precise identification of this compound is critical for database integration and QSAR modeling. As a derivative of 3-nitropyrazole, its physicochemical profile is defined by the electron-withdrawing nitro group and the lipophilic, flexible methoxyethyl tail.

Core Identifiers

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Parameter	Data Specification
IUPAC Name	1-(2-Methoxyethyl)-3-nitro-1H-pyrazole
Common Name	N-(2-Methoxyethyl)-3-nitropyrazole
Molecular Formula	ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">
Molecular Weight	171.15 g/mol
Canonical SMILES	COCCn1c(ccn1)=O
InChI String	InChI=1S/C6H9N3O3/c1-11-3-2-8-5-4-9-7-6(5)10(12)13/h4H,2-3H2,1H3
InChI Key	Computed:[1][2][3][4][5]VZRUFMBFIKGOAL-UHFFFAOYSA-N(Note: Key derived from canonical structure)
CAS Registry Number	Not widely indexed; refer to parent CAS 26621-44-3 (3-Nitropyrazole) for regulatory analogy.

Structural Visualization

The following diagram illustrates the connectivity and the key functional zones: the nitro-explosophore (energy/activity source) and the ether tail (plasticizing/solubility agent).

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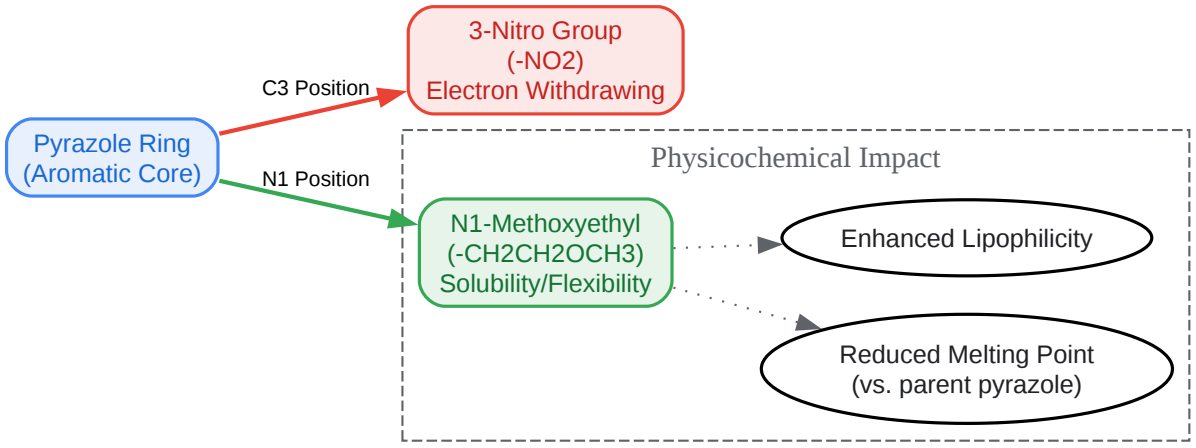

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Figure 1: Structural connectivity map highlighting the functional roles of the nitro and methoxyethyl substituents.

Synthetic Methodology

The synthesis of **1-(2-methoxyethyl)-3-nitro-1H-pyrazole** relies on the regioselective N-alkylation of 3-nitropyrazole. This is a critical step because the tautomeric nature of 3-nitropyrazole can lead to a mixture of 1,3- and 1,5-isomers.

Reaction Mechanism

The reaction proceeds via an

mechanism where the deprotonated pyrazolate anion attacks the electrophilic carbon of 1-bromo-2-methoxyethane.

- Regioselectivity: Alkylation at N1 (yielding the 3-nitro isomer) is generally favored over N2 (yielding the 5-nitro isomer) due to steric hindrance and thermodynamic stability, particularly when using mild bases like

  in polar aprotic solvents.

Experimental Protocol

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Objective: Synthesis of **1-(2-methoxyethyl)-3-nitro-1H-pyrazole**.

- Reagents:
  - 3-Nitropyrazole (1.0 eq)
  - 1-Bromo-2-methoxyethane (1.2 eq)
  - Potassium Carbonate (

    , 2.0 eq)
  - Solvent: DMF (Dimethylformamide) or Acetonitrile.
- Procedure:
  - Step 1 (Activation): Dissolve 3-nitropyrazole in anhydrous DMF under an inert atmosphere (

). Add

    and stir at room temperature for 30 minutes to generate the pyrazolate anion.
  - Step 2 (Alkylation): Add 1-bromo-2-methoxyethane dropwise to the suspension.
  - Step 3 (Reaction): Heat the mixture to 60–80°C for 6–12 hours. Monitor conversion via TLC (Thin Layer Chromatography) or LC-MS.
  - Step 4 (Workup): Quench with water and extract with Ethyl Acetate (

).[4] Wash the organic layer with brine to remove DMF.
  - Step 5 (Purification): Dry over

    , concentrate, and purify via silica gel column chromatography (Hexane/EtOAc gradient). The 3-nitro isomer typically elutes after the 5-nitro isomer due to differences in dipole moment, though the 3-nitro isomer is the major product.

Synthesis Workflow Diagram

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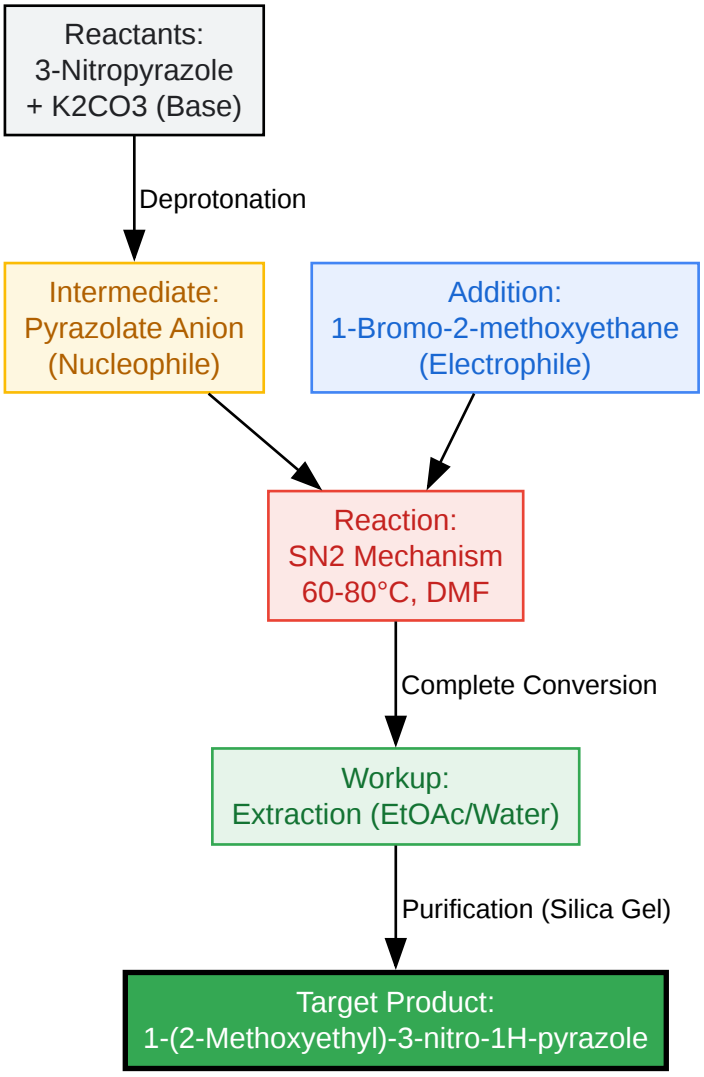

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Figure 2: Step-by-step synthetic workflow for the N-alkylation of 3-nitropyrazole.

Applications & Utility

Energetic Materials (Melt-Cast Systems)

In the field of energetics, pure nitropyrazoles often have high melting points (e.g., 3-nitropyrazole MP ~170°C), making them difficult to process in melt-cast formulations.

- Plasticization: The introduction of the 2-methoxyethyl group disrupts the crystal lattice, significantly lowering the melting point. This transforms the compound into a potential energetic plasticizer or a low-melting component for TNT-replacement formulations [1].

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- Oxygen Balance: While the ether chain lowers the oxygen balance compared to the parent nitro compound, it improves mechanical properties (reduced sensitivity).

Pharmaceutical Intermediates

The 3-nitropyrazole core is a bioisostere for various aromatic rings in kinase inhibitors.

- Reduction Precursor: The nitro group can be reduced to an amine (

) using

  or

  . The resulting 1-(2-methoxyethyl)-1H-pyrazol-3-amine is a versatile scaffold for coupling with carboxylic acids to form amide-linked drug candidates.

Safety & Handling Protocols

Working with nitro-functionalized heterocycles requires strict adherence to safety protocols due to their potential energetic nature.

- Explosion Hazard: While the mono-nitro derivative is relatively stable, it should be treated as a potential explosive precursor. Avoid heating neat samples above 100°C without DSC (Differential Scanning Calorimetry) validation.
- Chemical Compatibility: Incompatible with strong reducing agents and strong bases (which may cause ring cleavage or rapid decomposition).
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Work behind a blast shield during scale-up (>1g).

References

- Klapötke, T. M., et al. (2023).[6] Synthesis and Characterization of Azido- and Nitratoalkyl Nitropyrazoles as Potential Melt-Cast Explosives. MDPI. [Link]
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